

N-Phthaloyl-DL-methionine as a derivative of the amino acid methionine

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Compound of Interest

Compound Name: *N-Phthaloyl-DL-methionine*

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N-Phthaloyl-DL-methionine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Phthaloyl-DL-methionine, a derivative of the essential amino acid DL-methionine, serves as a valuable building block in synthetic organic chemistry and holds potential for applications in medicinal chemistry and materials science. The phthaloyl group acts as a robust protecting group for the primary amine of methionine, enabling selective modifications at the carboxylic acid moiety. This technical guide provides a detailed overview of **N-Phthaloyl-DL-methionine**, encompassing its chemical and physical properties, a comprehensive synthesis protocol, and its analytical characterization through various spectroscopic techniques. Furthermore, this guide explores the known biological activities of related N-phthaloyl amino acid derivatives, suggesting potential avenues for future research into the specific therapeutic applications of **N-Phthaloyl-DL-methionine**.

Chemical and Physical Properties

N-Phthaloyl-DL-methionine is a white to off-white solid. Its fundamental properties are summarized in the table below, compiled from various chemical suppliers and databases.^{[1][2]}

Property	Value	Reference
Chemical Formula	C ₁₃ H ₁₃ NO ₄ S	[3]
Molecular Weight	279.31 g/mol	[3]
CAS Number	5464-44-8	[1]
Appearance	White to off-white solid	
Boiling Point	492 °C at 760 mmHg	[1]
Flash Point	251.4 °C	[1]
Density	1.422 g/cm ³	[1]
Storage Temperature	2-8 °C	[1]

Synthesis of N-Phthaloyl-DL-methionine

The synthesis of **N-Phthaloyl-DL-methionine** is typically achieved through the reaction of DL-methionine with phthalic anhydride. The phthaloyl group is introduced to protect the amino group of methionine. A general and effective method involves the condensation of DL-methionine with phthalic anhydride in a suitable solvent, such as glacial acetic acid, under reflux conditions.[4]

Experimental Protocol: Synthesis of N-Phthaloyl-DL-methionine

This protocol is based on a general procedure for the synthesis of N-phthaloyl amino acids.[4]

Materials:

- DL-Methionine
- Phthalic Anhydride
- Glacial Acetic Acid
- Ethanol (for recrystallization)

- Distilled Water

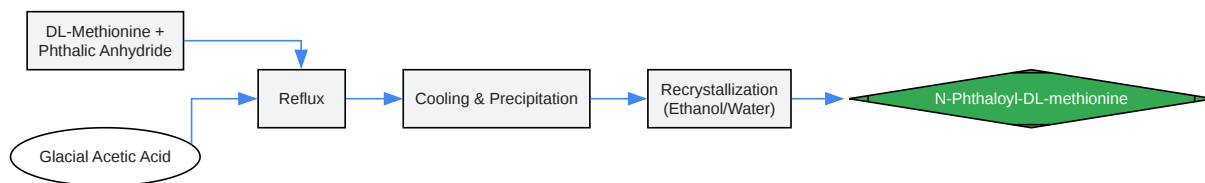
Equipment:

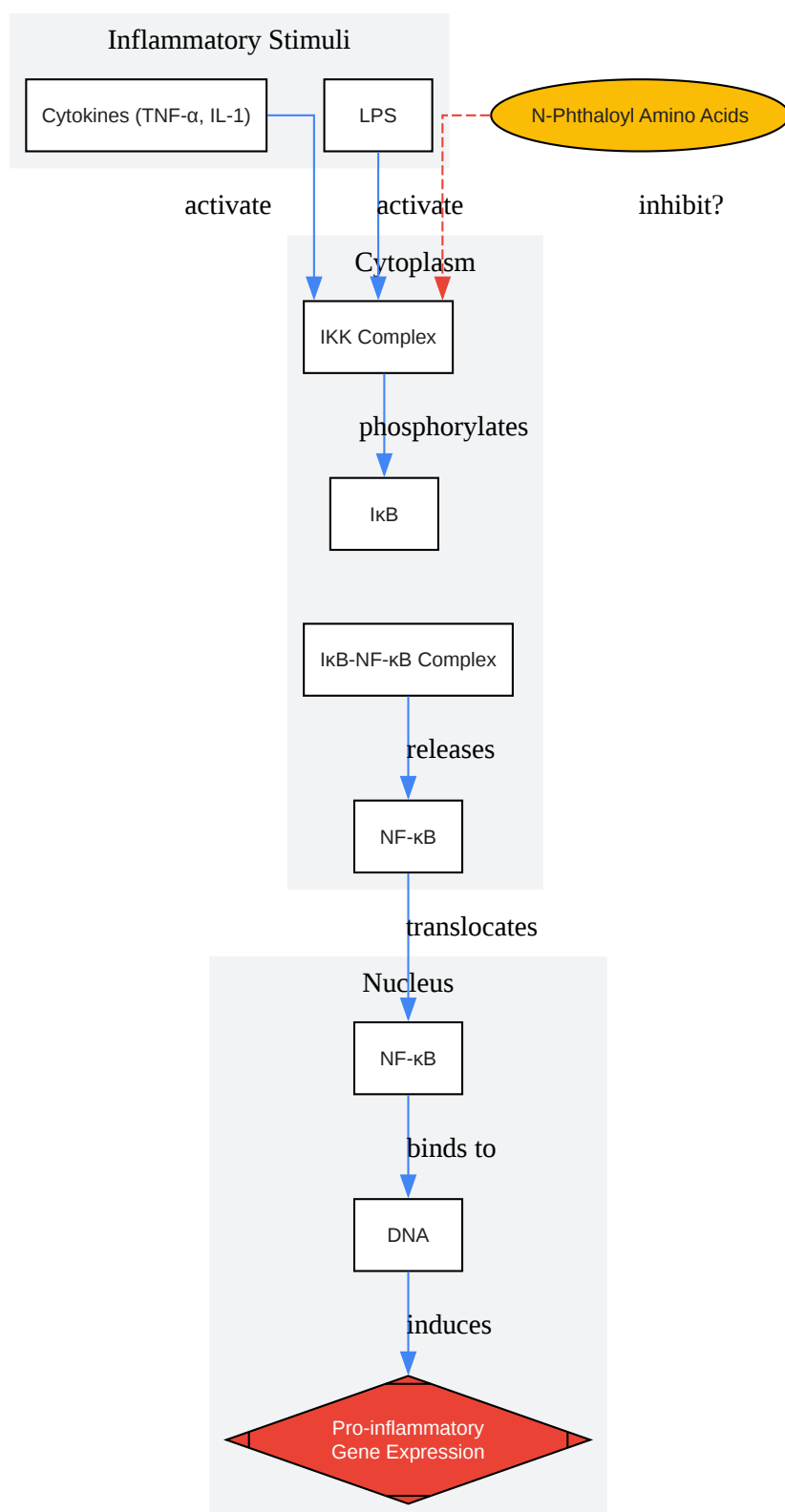
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper
- Beakers and other standard laboratory glassware

Procedure:

- In a round-bottom flask, combine DL-methionine (1 equivalent) and phthalic anhydride (1.1 equivalents).
- Add a sufficient volume of glacial acetic acid to dissolve the reactants upon heating.
- Equip the flask with a reflux condenser and a magnetic stir bar.
- Heat the mixture to reflux with continuous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete (typically after several hours), allow the mixture to cool to room temperature.
- If a precipitate forms upon cooling, filter the mixture. If not, the solvent can be removed under reduced pressure.
- The crude product is then purified by recrystallization from a suitable solvent, such as ethanol or an ethanol-water mixture, to yield **N-Phthaloyl-DL-methionine** as a crystalline solid.

- Dry the purified product in a desiccator.





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